

A Comparative Study of Omnipol 910 and Omnipol TP in LED Curing Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Omnipol 910
CAS No.:	886463-10-1
Cat. No.:	B14084997

[Get Quote](#)

In the rapidly advancing field of LED curing, the selection of an appropriate photoinitiator is paramount to achieving desired formulation properties, including cure speed, depth of cure, and low migration. This guide provides a detailed comparison of two high-performance polymeric photoinitiators, **Omnipol 910** and Omnipol TP, for researchers, scientists, and professionals in drug development and material science.

Introduction to Omnipol 910 and Omnipol TP

Omnipol 910 is a polymeric Type I photoinitiator belonging to the aminoalkylphenone class.[1][2][3] It is recognized for its high reactivity and is particularly effective in pigmented systems due to its strong absorption in the UV-B region.[1][2] Omnipol TP is a polymeric Type I photoinitiator based on TPO-L, known for its high efficiency, low odor, and excellent low migration properties, making it suitable for sensitive applications like food packaging.[4] Both are designed for use in UV and LED curing applications.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Omnipol 910** and Omnipol TP is presented below. These properties are crucial in determining their suitability for specific LED

curing formulations.

Property	Omnipol 910	Omnipol TP
Chemical Class	Polymeric Aminoalkylphenone	Polymeric TPO-L
Photoinitiator Type	Type I (Cleavage)	Type I (Cleavage)
Appearance	Liquid	Liquid
UV Absorption Peaks	230 nm, 325 nm[5]	360 nm, 395 nm[5]
Key Features	High reactivity, low odor, extremely low migration, good solubility and stability.[3][6]	High reactivity (equal or greater than TPO-L), low odor, excellent low migration.[4][7]
Recommended Dosage	5-10% by weight	Not specified, but can be used at approximately the same w/w concentration as TPO.[8]

Performance in LED Curing Applications

While direct, side-by-side quantitative data from a single study is limited, the following comparison is based on the characteristics described in technical literature.

Performance Parameter	Omnipol 910	Omnipol TP
Curing Speed	Described as "very reactive". [3][6] The aminoalkylphenone structure is known for rapid radical generation.	Described as "highly efficient" with reactivity equal to or greater than TPO-L.[4][7]
Depth of Cure	Suitable for through-cure applications, particularly in pigmented systems.[3]	Effective for through-cure.
Surface Cure	Suitable for surface cure.[3]	Not explicitly stated, but TPO-based initiators are generally good for surface cure.
Yellowing	Aminoalkylphenones can sometimes contribute to yellowing, though specific data for Omnipol 910 is not available.	TPO-L based initiators are known for low yellowing.
Migration	Extremely low migration levels due to its polymeric nature.[3][6]	Excellent low migration properties, suitable for food packaging.[4]
Suitability for Pigmented Systems	Particularly useful in pigmented printing inks due to its strong UV-B absorption.[1][2]	Suitable for white and pigmented systems.

Experimental Protocols

To provide a framework for direct comparison, the following are detailed experimental methodologies for evaluating key performance parameters of photoinitiators in LED curing applications.

Measurement of Curing Speed (Tack-Free Time)

Objective: To determine the time required for a coating to become tack-free upon exposure to a specific LED light source.

Apparatus:

- LED curing lamp (e.g., 395 nm) with controlled intensity.
- Drawdown bar for consistent film thickness.
- Substrate (e.g., glass, metal, or paperboard).
- Cotton ball or other suitable material to test for tackiness.
- Timer.

Procedure:

- Prepare the formulation containing the photoinitiator (**Omnipol 910** or Omnipol TP) at a specified concentration in a suitable resin/monomer blend.
- Apply a thin film of the formulation onto the substrate using a drawdown bar to ensure uniform thickness (e.g., 25 μm).
- Expose the coated substrate to the LED lamp at a fixed distance and intensity.
- Start the timer at the beginning of the exposure.
- Periodically (e.g., every 1-2 seconds), gently touch the surface with a fresh cotton ball.
- The tack-free time is the time at which the cotton ball no longer leaves any fibers on the surface of the coating.
- Repeat the measurement at least three times for each photoinitiator and calculate the average.

Determination of Depth of Cure

Objective: To measure the maximum thickness of a formulation that can be fully cured under specific LED exposure conditions.

Apparatus:

- LED curing lamp (e.g., 395 nm).
- Molds of varying depths (e.g., cylindrical molds).
- Scraper or spatula.
- Micrometer or caliper.

Procedure:

- Prepare the formulations with **Omnipol 910** and Omnipol TP.
- Fill molds of different known depths with the formulations.
- Expose the top surface of the formulation in each mold to the LED lamp for a fixed duration and at a constant intensity.
- After exposure, remove the cured sample from the mold.
- Scrape away any uncured liquid resin from the bottom of the sample.
- Measure the thickness of the cured portion using a micrometer or caliper. This thickness represents the depth of cure.
- Plot the depth of cure as a function of exposure time or energy.

Evaluation of Polymerization Kinetics using Real-Time FTIR (RT-FTIR)

Objective: To monitor the rate of disappearance of reactive functional groups (e.g., acrylate double bonds) during photopolymerization.^{[9][10][11][12][13]}

Apparatus:

- Fourier Transform Infrared (FTIR) spectrometer equipped for real-time measurements.
- LED light source coupled to the sample compartment of the FTIR.

- Sample holder (e.g., KBr plates).

Procedure:

- Place a small amount of the liquid formulation between two KBr plates to create a thin film of known thickness.
- Place the sample in the FTIR spectrometer.
- Initiate simultaneous IR spectral acquisition and exposure to the LED light.
- Monitor the decrease in the absorbance of the characteristic peak for the reactive functional group (e.g., $\sim 1635\text{ cm}^{-1}$ for acrylate C=C stretching) over time.[11]
- Calculate the degree of conversion as a function of time using the initial and instantaneous peak areas.
- The rate of polymerization can be determined from the slope of the conversion vs. time curve.[9]

Analysis of Reaction Enthalpy by Photo-Differential Scanning Calorimetry (Photo-DSC)

Objective: To measure the heat evolved during the photopolymerization reaction, which is proportional to the extent of reaction.[14][15]

Apparatus:

- Differential Scanning Calorimeter (DSC) equipped with a UV/LED light source.
- DSC sample pans.

Procedure:

- Place a small, accurately weighed amount of the liquid formulation into a DSC pan.
- Place the pan in the DSC cell and allow it to equilibrate at a constant temperature under an inert atmosphere (e.g., nitrogen).

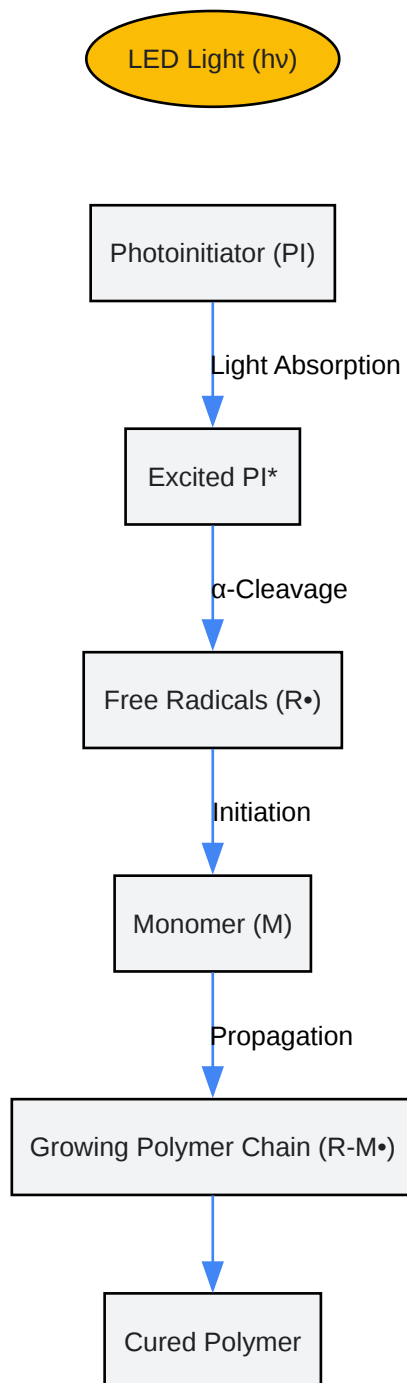
- Expose the sample to the LED light source at a controlled intensity for a set period.
- The DSC will record the heat flow as a function of time.
- The total heat of polymerization (ΔH) is determined by integrating the area under the exothermic peak.
- The rate of heat evolution is proportional to the rate of polymerization.

Visualizations

Photoinitiation Mechanism

The following diagram illustrates the general mechanism of a Type I photoinitiator, which is applicable to both **Omnipol 910** and Omnipol TP. Upon absorption of LED light, the photoinitiator molecule undergoes cleavage to form free radicals, which then initiate the polymerization of monomers and oligomers.

General Mechanism of Type I Photoinitiation

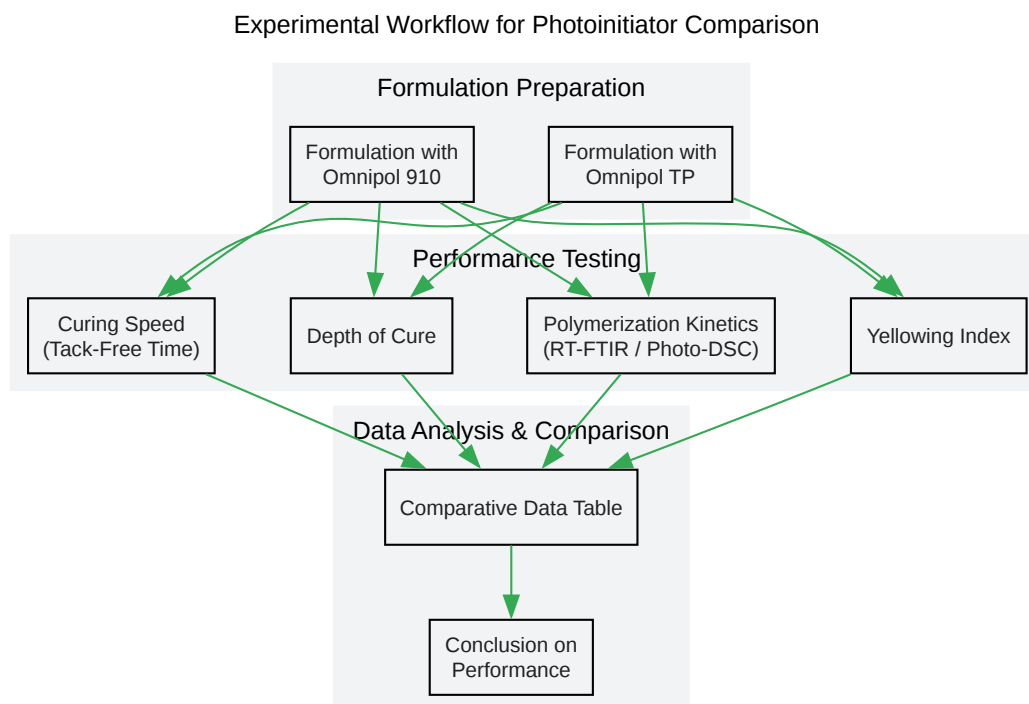


[Click to download full resolution via product page](#)

Caption: General mechanism of Type I photoinitiators in LED curing.

Experimental Workflow for Photoinitiator Comparison

The logical workflow for a comparative study of **Omnipol 910** and Omnipol TP is outlined in the diagram below.



[Click to download full resolution via product page](#)

Caption: Workflow for comparing the performance of **Omnipol 910** and Omnipol TP.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. IGM RESINS : RAW MATERIAL FOR UV, LED, EB ENERGY CURING \[igmpresins.com\]](#)
- [2. Omnipol 910 - IGM Resins - 886463-10-1 - Diols - Knowde \[knowde.com\]](#)
- [3. specialchem.com \[specialchem.com\]](#)
- [4. IGM RESINS : RAW MATERIAL FOR UV, LED, EB ENERGY CURING \[igmpresins.com\]](#)
- [5. igmpresins.com \[igmpresins.com\]](#)
- [6. specialchem.com \[specialchem.com\]](#)
- [7. radtech.org \[radtech.org\]](#)
- [8. radtech2020.com \[radtech2020.com\]](#)
- [9. scispace.com \[scispace.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. scilit.com \[scilit.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [A Comparative Study of Omnipol 910 and Omnipol TP in LED Curing Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14084997/docs#a-comparative-study-of-omnipol-910-and-omnipol-tp-in-led-curing-applications\]](https://www.benchchem.com/product/b14084997/docs#a-comparative-study-of-omnipol-910-and-omnipol-tp-in-led-curing-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)